

Application Notes and Protocols for the Analysis of 5-Hydroxyisophthalamide

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Compound of Interest

Compound Name: 5-Hydroxyisophthalamide

CAS No.: 68052-43-7

Cat. No.: B1294709

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the quantitative analysis of **5-Hydroxyisophthalamide** using High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS). These methods are designed to serve as a comprehensive starting point for method development and validation in research and quality control settings.

Physicochemical Properties of 5-Hydroxyisophthalamide

- Chemical Formula: $C_8H_8N_2O_3$ [\[1\]](#)
- Molecular Weight: 180.16 g/mol [\[1\]](#)
- Structure: 5-hydroxybenzene-1,3-dicarboxamide

- Key Features: The presence of a phenolic hydroxyl group and two amide functionalities suggests that **5-Hydroxyisophthalamide** is a polar molecule with hydrogen bonding capabilities. This polarity makes it well-suited for reversed-phase HPLC analysis. Due to its low volatility, GC-MS analysis will likely require a derivatization step to improve its chromatographic behavior.

HPLC-UV Method for the Analysis of 5-Hydroxyisophthalamide

This application note describes a reversed-phase HPLC method for the separation and quantification of **5-Hydroxyisophthalamide**. The method is suitable for the analysis of the compound in bulk materials or pharmaceutical formulations.

Experimental Protocol

1. Sample Preparation:

- Standard Solution: Accurately weigh 10 mg of **5-Hydroxyisophthalamide** reference standard and dissolve it in 10 mL of a 50:50 (v/v) mixture of methanol and water to obtain a stock solution of 1 mg/mL. Prepare working standards by serial dilution of the stock solution with the mobile phase.
- Sample Solution (e.g., from a formulation): Accurately weigh a portion of the sample equivalent to 10 mg of **5-Hydroxyisophthalamide** and transfer it to a 10 mL volumetric flask. Add approximately 7 mL of a 50:50 (v/v) mixture of methanol and water and sonicate for 15 minutes. Dilute to volume with the same solvent and mix well. Filter the solution through a 0.45 µm syringe filter before injection.

2. HPLC Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV-Vis detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is recommended for the separation of polar aromatic compounds.[\[2\]](#)[\[3\]](#)
- Mobile Phase:

- A: 0.1% Formic acid in Water
- B: Acetonitrile
- Gradient Elution:

Time (min)	% A	% B
0.0	95	5
15.0	50	50
20.0	50	50
22.0	95	5

| 30.0 | 95 | 5 |

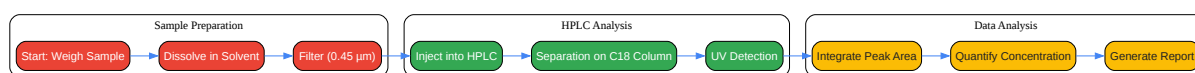
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- Detection Wavelength: 230 nm (A UV scan of **5-Hydroxyisophthalamide** is recommended to determine the optimal wavelength).

Quantitative Data Summary (Hypothetical)

The following table presents hypothetical performance data for the described HPLC method. This data should be established during method validation.

Parameter	Expected Value
Retention Time (tR)	~ 8.5 min
Linearity (r ²)	> 0.999
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantification (LOQ)	0.15 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (%RSD)	< 2%

HPLC Analysis Workflow Diagram



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Caption: Workflow for the HPLC-UV analysis of **5-Hydroxyisophthalamide**.

GC-MS Method for the Analysis of 5-Hydroxyisophthalamide

This application note details a GC-MS method for the analysis of **5-Hydroxyisophthalamide**. Due to the low volatility of the analyte, a derivatization step is included to convert the polar functional groups into less polar, more volatile derivatives suitable for gas chromatography.^[4]^[5]

Experimental Protocol

1. Sample Preparation and Derivatization:

- Standard Preparation: Prepare a stock solution of **5-Hydroxyisophthalamide** in a suitable solvent like pyridine or acetonitrile at a concentration of 1 mg/mL.
- Derivatization Procedure:
 - Pipette 100 μ L of the standard or sample solution into a GC vial.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen.
 - Add 100 μ L of a silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).[\[6\]](#)
 - Cap the vial tightly and heat at 70 °C for 30 minutes to ensure complete derivatization of the hydroxyl and amide groups.[\[7\]](#)
 - Cool the vial to room temperature before injection.

2. GC-MS Instrumentation and Conditions:

- GC-MS System: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m), is suitable for the separation of the derivatized analyte.[\[7\]](#)
- Injector Temperature: 280 °C
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes
 - Ramp: 15 °C/min to 300 °C
 - Hold: 5 minutes at 300 °C
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Injection Mode: Splitless, 1 μ L injection volume.

- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[7\]](#)
 - Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Scan Range: m/z 50-500
 - Acquisition Mode: Full scan for identification and Selected Ion Monitoring (SIM) for quantification.

Quantitative Data Summary (Hypothetical)

The following table summarizes the expected performance characteristics for the GC-MS analysis of derivatized **5-Hydroxyisophthalamide**. These values should be confirmed through method validation.

Parameter	Expected Value
Retention Time (tR) of TMS-derivative	~ 12.2 min
Characteristic Ions (m/z) for SIM	To be determined from the mass spectrum of the derivatized standard
Linearity (r ²)	> 0.998
Limit of Detection (LOD)	0.01 µg/mL
Limit of Quantification (LOQ)	0.03 µg/mL
Accuracy (% Recovery)	95 - 105%
Precision (%RSD)	< 5%

GC-MS Analysis Workflow Diagram



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